

A Comprehensive Technical Guide to 4-(Dimethylamino)-3-methylbenzaldehyde

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Compound of Interest

Compound Name: 4-(Dimethylamino)-3-methylbenzaldehyde

CAS No.: 1424-69-7

Cat. No.: B189911

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This guide provides an in-depth analysis of **4-(Dimethylamino)-3-methylbenzaldehyde**, a substituted aromatic aldehyde of significant interest to researchers in organic synthesis, medicinal chemistry, and materials science. We will explore its molecular structure, physicochemical properties, a validated synthesis protocol, and its applications, offering field-proven insights for professionals in drug development and scientific research.

Molecular Structure and Physicochemical Properties

4-(Dimethylamino)-3-methylbenzaldehyde is a bespoke chemical entity, valued as a versatile intermediate. Its structure is characterized by a benzene ring substituted with an aldehyde group, a strongly electron-donating dimethylamino group, and a methyl group. This specific arrangement of functional groups dictates its unique chemical reactivity and physical properties.

The core structure consists of a benzaldehyde scaffold. The aldehyde group (-CHO) is a primary site for nucleophilic attack and condensation reactions. Positioned para to the

aldehyde is a dimethylamino group (-N(CH₃)₂), a powerful activating group that donates electron density to the aromatic ring through a positive mesomeric effect (+M). This electron donation enhances the nucleophilicity of the ring, particularly at the ortho and para positions relative to itself. Additionally, a methyl group (-CH₃) is located at the 3-position (meta to the aldehyde and ortho to the dimethylamino group), which provides a slight positive inductive effect (+I) and steric influence.

This electronic profile makes the aromatic ring highly susceptible to electrophilic substitution and modulates the reactivity of the aldehyde group, making it a valuable building block in the synthesis of more complex molecules.[1]

Key Identifiers and Properties:

Property	Value	Source
IUPAC Name	4-(Dimethylamino)-3-methylbenzaldehyde	-
CAS Number	1424-69-7	[2]
Molecular Formula	C ₁₀ H ₁₃ NO	[2]
Molecular Weight	163.22 g/mol	[2][3]
Appearance	Expected to be a solid at room temperature	Inferred from similar compounds
Purity	Typically ≥95%	[2]
Storage	Inert atmosphere, 2-8°C	[2]

Molecular Structure Diagram:

Caption: 2D structure of **4-(Dimethylamino)-3-methylbenzaldehyde**.

Synthesis Protocol: Vilsmeier-Haack Formylation

The most direct and industrially relevant method for synthesizing **4-(Dimethylamino)-3-methylbenzaldehyde** is the Vilsmeier-Haack reaction.[4][5] This reaction facilitates the formylation of electron-rich aromatic compounds. The starting material for this synthesis is

N,N,2-trimethylaniline. The reaction proceeds by generating a Vilsmeier reagent, a chloromethyleneiminium salt, in situ from a formamide derivative (like N,N-dimethylformamide, DMF) and an acid chloride (typically phosphorus oxychloride, POCl_3).^[6] This electrophilic reagent then attacks the activated aromatic ring of N,N,2-trimethylaniline, followed by hydrolysis to yield the final aldehyde product.

Causality of Experimental Choices:

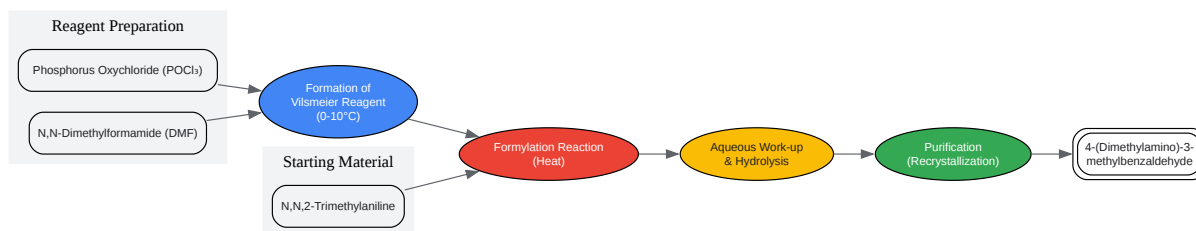
- **Substrate:** N,N,2-trimethylaniline is chosen because the dimethylamino group strongly activates the ring, directing the electrophilic formylating agent to the para position.
- **Reagents:** Phosphorus oxychloride is a highly effective dehydrating agent that reacts with DMF to form the electrophilic Vilsmeier reagent. DMF serves as the source of the formyl group.^[6]
- **Temperature Control:** The initial formation of the Vilsmeier reagent is exothermic and is typically performed at low temperatures (0-10°C) to ensure controlled formation and prevent degradation. The subsequent formylation step often requires heating to overcome the activation energy for the electrophilic aromatic substitution.
- **Work-up:** An aqueous work-up with a base (e.g., sodium hydroxide or sodium acetate) is essential to hydrolyze the intermediate iminium salt to the final aldehyde and to neutralize the acidic byproducts.

Step-by-Step Methodology (Representative Protocol):

- **Reagent Preparation:** In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, cool N,N-dimethylformamide (DMF) to 0°C in an ice bath.
- **Vilsmeier Reagent Formation:** Add phosphorus oxychloride (POCl_3) dropwise to the cooled DMF with vigorous stirring, ensuring the temperature is maintained below 10°C. Stir the mixture for an additional 30 minutes at this temperature to ensure complete formation of the Vilsmeier reagent.
- **Substrate Addition:** Add N,N,2-trimethylaniline dropwise to the reaction mixture, again maintaining a low temperature.

- **Reaction:** After the addition is complete, allow the mixture to warm to room temperature and then heat to 60-70°C for several hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC).
- **Quenching and Hydrolysis:** Cool the reaction mixture in an ice bath and slowly pour it onto crushed ice.
- **Neutralization and Precipitation:** Neutralize the mixture by adding a solution of sodium hydroxide or sodium acetate. This step hydrolyzes the intermediate and precipitates the crude product.
- **Isolation and Purification:** Collect the precipitated solid by filtration, wash thoroughly with water, and dry. The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

Synthesis Workflow Diagram:



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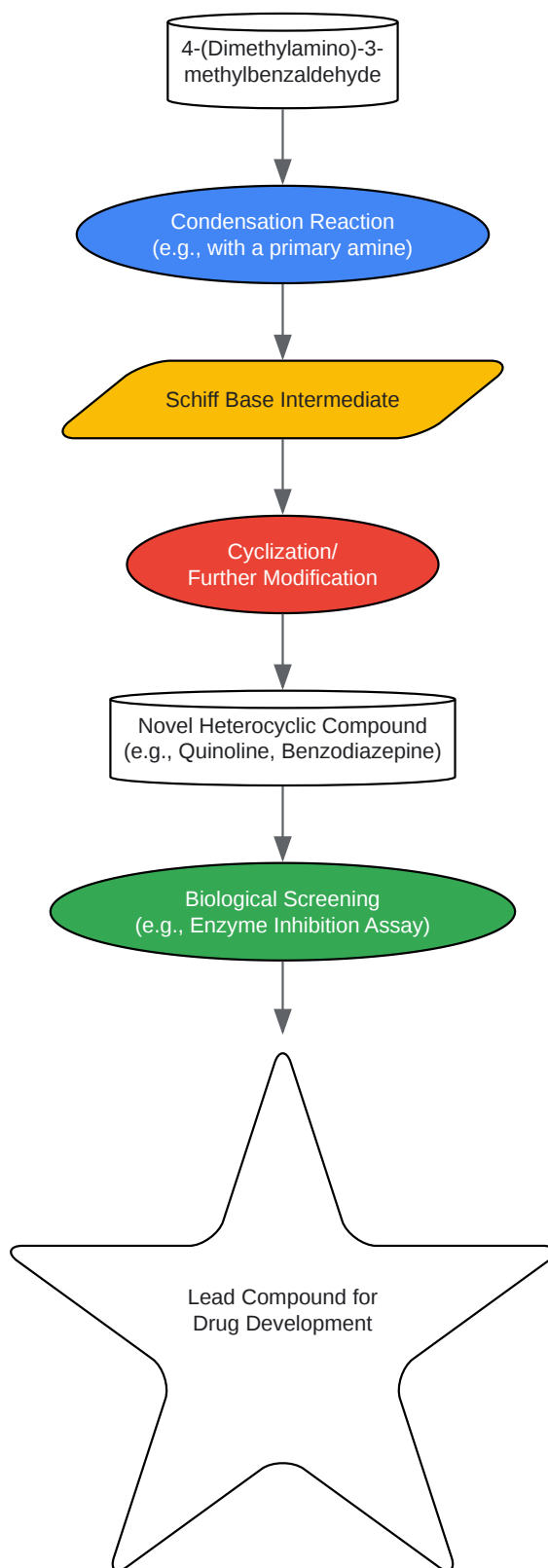
Caption: Vilsmeier-Haack synthesis of the target molecule.

Applications in Research and Drug Development

While specific applications for **4-(Dimethylamino)-3-methylbenzaldehyde** are not as extensively documented as its parent compound, its molecular architecture makes it a highly valuable intermediate in several areas of chemical research.

- **Organic Synthesis Building Block:** Its primary role is as a precursor for constructing more complex molecular frameworks. The aldehyde functionality is a versatile handle for various chemical transformations, including:
 - **Condensation Reactions:** It can readily react with amines to form Schiff bases (imines), which are common intermediates in the synthesis of heterocyclic compounds and pharmaceutical agents.^{[2][7]}
 - **Wittig and Related Reactions:** It can undergo olefination reactions to form substituted styrenes.
 - **Reductive Amination:** The aldehyde can be converted into a new amine functionality.
 - **Oxidation/Reduction:** The aldehyde can be oxidized to a carboxylic acid or reduced to an alcohol, providing access to different classes of compounds.
- **Medicinal Chemistry Scaffolds:** Substituted benzaldehydes are prevalent scaffolds in drug discovery. The dimethylamino and methyl groups can be crucial for modulating a compound's pharmacokinetic properties (absorption, distribution, metabolism, and excretion) and its binding affinity to biological targets. Analogues of this compound are explored as inhibitors of enzymes like aldehyde dehydrogenases (ALDHs), which are overexpressed in certain cancers.
- **Chromogenic Reagents and Dyes:** Similar to the well-known 4-(dimethylamino)benzaldehyde (Ehrlich's reagent), this molecule possesses the necessary electronic structure to act as a chromophore.^[8] The strong electron-donating dimethylamino group in conjugation with the electron-withdrawing aldehyde group creates a push-pull system that can lead to intense color upon reaction with specific analytes, making it a candidate for the development of specialized dyes and analytical reagents.

Logical Application Workflow:



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Caption: Use as an intermediate in drug discovery.

Safety and Handling

As a fine chemical, **4-(Dimethylamino)-3-methylbenzaldehyde** requires careful handling to minimize exposure and ensure laboratory safety. While a specific safety data sheet (SDS) for this exact CAS number is not widely available, data from the closely related isomer, 4-(Dimethylamino)-2-methylbenzaldehyde (CAS 1199-59-3), provides a reliable proxy for its hazard profile.^[3]

GHS Hazard Statements (Anticipated):

- H302: Harmful if swallowed.^[3]
- H312: Harmful in contact with skin.^[3]
- H315: Causes skin irritation.^[3]
- H319: Causes serious eye irritation.^[3]
- H332: Harmful if inhaled.^[3]
- H335: May cause respiratory irritation.^[3]

Self-Validating Safety Protocol:

- Engineering Controls: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.^[9]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.^[10]
 - Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber).
 - Body Protection: Wear a standard laboratory coat.^[10]
 - Respiratory Protection: If handling large quantities or if dust is generated, use a NIOSH-approved respirator with a particulate filter.^[10]

- Handling: Avoid direct contact with skin and eyes. Avoid formation of dust. Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[11\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Protect from light.[\[2\]](#)[\[11\]](#)
- First Aid:
 - Skin Contact: Immediately wash with plenty of soap and water.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[9\]](#)
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[\[9\]](#)
 - Inhalation: Move person to fresh air and keep comfortable for breathing.[\[9\]](#)

Conclusion

4-(Dimethylamino)-3-methylbenzaldehyde is a strategically designed aromatic aldehyde with significant potential as an intermediate in advanced organic synthesis. The interplay of its aldehyde, dimethylamino, and methyl functional groups provides a unique reactivity profile that is highly valuable for creating novel compounds in medicinal chemistry, dye manufacturing, and materials science. Adherence to rigorous synthesis protocols and strict safety measures is paramount to successfully and safely leveraging the capabilities of this versatile molecule.

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